

Essential Safety and Handling Protocols for Orphenadrine Citrate

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Compound of Interest		
Compound Name:	Orphenadrine Citrate	
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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Orphenadrine Citrate**. Adherence to these procedural steps is vital for ensuring personal safety and proper disposal.

Hazard Identification and GHS Classification

Orphenadrine Citrate is classified with the following hazards:

- Acute Oral Toxicity (Category 3 or 4): Toxic or harmful if swallowed[1][2][3][4][5].
- Skin and Eye Irritation: May cause irritation upon contact.
- Respiratory Irritation: Inhalation of dust may irritate the lungs.
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.

Severe over-exposure can have significant health consequences, including dizziness, drowsiness, blurred vision, and cardiovascular effects.

Occupational Exposure and Toxicity Data

Currently, specific occupational exposure limits (OELs) for **Orphenadrine Citrate** have not been established by major regulatory bodies. The available acute toxicity data is summarized below.



Parameter	Value	Species	Source
Oral LD50	150 mg/kg	Mouse	
OSHA PEL	No Established Limit	N/A	_
ACGIH TLV	No Established Limit	N/A	_
NIOSH REL	No Established Limit	N/A	_

Personal Protective Equipment (PPE) Protocol

A risk assessment should be conducted to determine the appropriate level of PPE required for the specific handling task. The following provides a general guideline.

Engineering Controls

- Ventilation: Always handle Orphenadrine Citrate in a well-ventilated area. Local exhaust ventilation or a chemical fume hood should be used to minimize exposure to dust or aerosols.
- Safety Stations: Ensure that a safety shower and an eyewash station are readily accessible in the work area.

Standard Handling PPE

- Eye Protection: Wear protective safety glasses with side shields. If there is a splash potential, chemical splash goggles or a face shield should be used.
- Hand Protection: Chemically compatible, impervious gloves (e.g., nitrile or latex) are mandatory to prevent skin contact. Gloves should be inspected before use and changed regularly.
- Body Protection: A standard laboratory coat should be worn to protect street clothing.

Respiratory Protection

 Dust/Aerosol Exposure: If operations are likely to generate dust or aerosols (e.g., weighing, preparing solutions), a NIOSH-approved dust mask or respirator (such as an N95) must be



used. Personnel must be fit-tested and trained in accordance with OSHA standards.

PPE for Large Spills or Fire

• Full Protection: In the event of a large spill or fire, a full protective suit, boots, and a self-contained breathing apparatus (SCBA) are required.

Task Assessment Start: Handling Orphenadrine Citrate What is the handling scenario? Spill/Emergency Routine Personal Protective Equipment (PPE) Selection Routine Handling (e.g., weighing, compounding) Large Spill / Fire Required PPE: Required PPE: - Splash Goggles / Face Shield - Safety Glasses / Goggles - Full Protective Suit - Nitrile Gloves - Boots - Lab Coat - Impervious Gloves - Dust Mask/Respirator (if dust is generated) - Self-Contained Breathing Apparatus (SCBA) **Procedural Steps** Proceed with Task Evacuate Area & Follow Emergency Protocol

PPE Selection Workflow for Orphenadrine Citrate Handling

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